analytical methods for 2-Amino-3-methylquinoline quantification

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Compound of Interest

Compound Name:	*2-Amino-3-methylquinoline*
CAS No.:	*74844-99-8*
Cat. No.:	*B1600672*

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An Application Guide to the Quantitative Analysis of **2-Amino-3-methylquinoline**

Abstract

This comprehensive application note provides detailed methodologies for the quantitative analysis of **2-Amino-3-methylquinoline**, a compound of significant interest in pharmaceutical development due to its potential classification as a process intermediate or genotoxic impurity (GTI). We present three validated analytical techniques—High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)—to accommodate varying laboratory capabilities and sensitivity requirements. This guide is designed for researchers, analytical scientists, and drug development professionals, offering not just protocols but the scientific rationale behind methodological choices, ensuring robust and reliable quantification. All methods are discussed in the context of the ICH Q2(R1) guidelines for analytical procedure validation.[1][2][3]

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Introduction: The Analytical Imperative for 2-Amino-3-methylquinoline

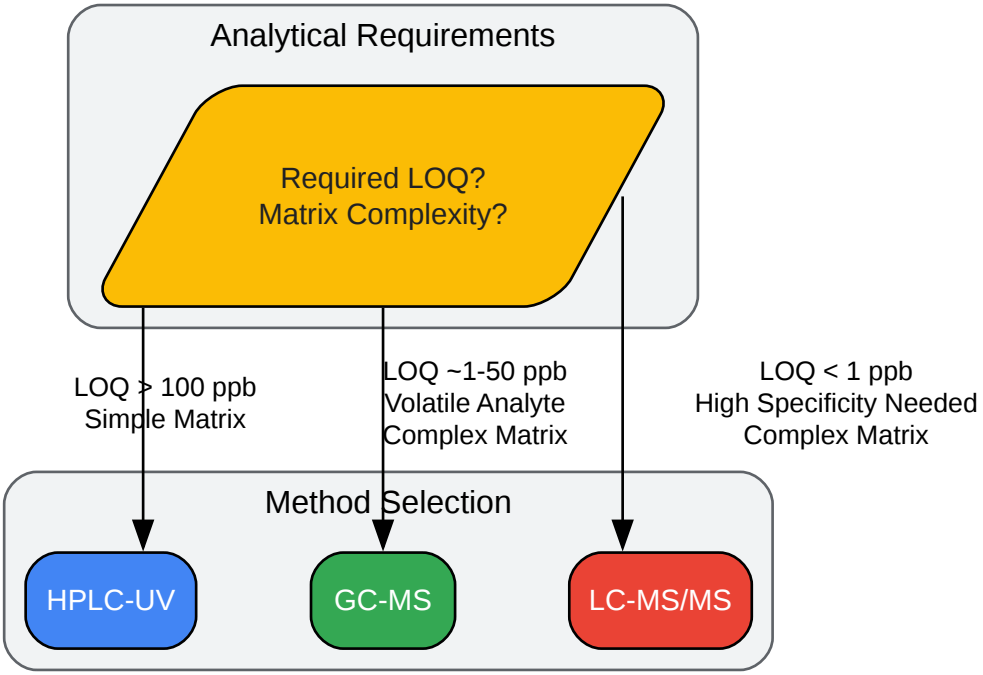
2-Amino-3-methylquinoline (CAS: 74844-99-8, Formula: $C_{10}H_{10}N_2$) is a quinoline derivative that can appear as a synthetic intermediate or a trace-level impurity in active pharmaceutical ingredients (APIs).[4] Compounds with amino-aromatic structural alerts are often scrutinized for potential genotoxicity. Genotoxic impurities (GTIs) are a class of compounds that can interact with DNA, potentially causing mutations and increasing cancer risk.[5]

Regulatory bodies mandate strict control over such impurities, often enforcing a Threshold of Toxicological Concern (TTC) of 1.5 µ g/day exposure for a marketable drug product.[6][7] For a drug with a daily dose of 1 gram, this translates to a control limit of 1.5 parts per million (ppm).[5] This necessitates the development of highly sensitive, selective, and robust analytical methods capable of accurately quantifying **2-Amino-3-methylquinoline** at these trace levels. This guide provides the foundational methods to achieve this analytical objective.

Strategic Selection of an Analytical Method

The choice of an analytical technique is dictated by the specific requirements of the analysis, including the required sensitivity, the complexity of the sample matrix, and the available instrumentation. A logical approach to method selection is crucial for efficient and effective analysis.

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Caption: Logical workflow for selecting the appropriate analytical method.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely accessible technique, ideal for routine analysis when the required sensitivity is moderate and the sample matrix is relatively clean.

3.1. Principle and Rationale

This method relies on reversed-phase chromatography to separate **2-Amino-3-methylquinoline** from the API and other impurities. A C18 column is chosen for its hydrophobicity, which effectively retains the aromatic quinoline structure. The mobile phase, a mixture of an organic solvent (acetonitrile or methanol) and an acidic buffer, controls the elution. The acidic pH ensures that the amino group is protonated, leading to consistent retention and sharp peak shapes. Detection is achieved by monitoring the UV absorbance at a wavelength where the analyte exhibits a strong response, typically near its λmax.

3.2. Experimental Protocol: HPLC-UV

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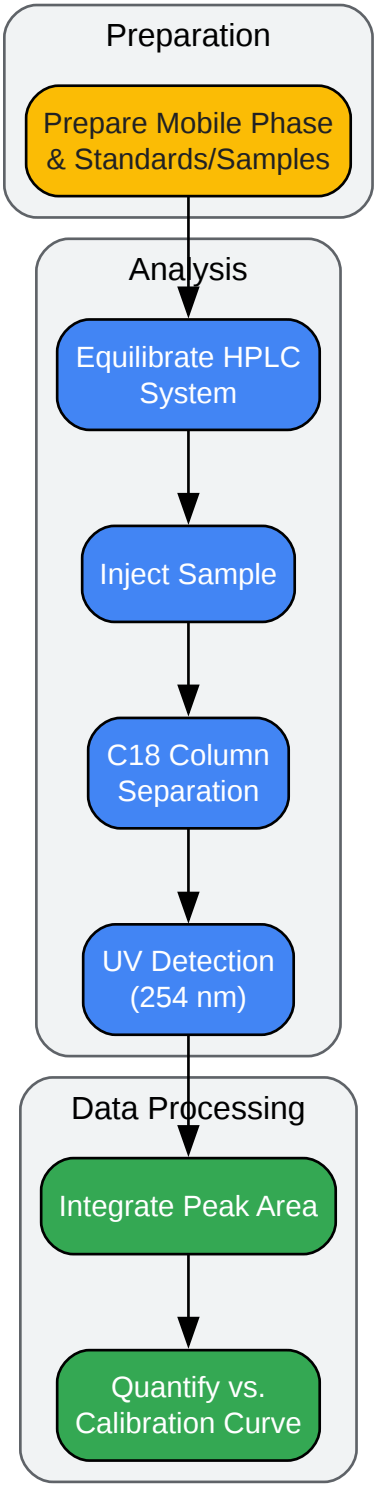
- Instrumentation: HPLC system with a quaternary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- Chromatographic Conditions:
  - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
  - Mobile Phase A: 0.1% Phosphoric acid in water.
  - Mobile Phase B: Acetonitrile.
  - Gradient: 70% A / 30% B, hold for 10 minutes. Adjust as needed for resolution from the API.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 20 µL.
  - Detection Wavelength: 254 nm (or λmax determined by DAD scan).
- Standard Preparation:
  - Prepare a 100 µg/mL stock solution of **2-Amino-3-methylquinoline** in diluent (50:50 Acetonitrile:Water).
  - Perform serial dilutions to create calibration standards ranging from 0.1 µg/mL to 10 µg/mL.
- Sample Preparation:
  - Accurately weigh and dissolve the API sample in the diluent to a final concentration of 10 mg/mL.
  - Filter the solution through a 0.45 µm PTFE syringe filter prior to injection.
- System Suitability:

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- Inject a mid-range standard five times. The relative standard deviation (RSD) for peak area and retention time should be ≤ 2.0%.
- Tailing factor for the **2-Amino-3-methylquinoline** peak should be ≤ 2.0.

3.3. HPLC-UV Workflow Visualization

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Caption: Standard workflow for HPLC-UV analysis.

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Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers superior selectivity over HPLC-UV and is well-suited for identifying and quantifying volatile or semi-volatile impurities. Due to the polarity of the amino group, derivatization is often required to improve chromatographic performance.[8]

4.1. Principle and Rationale

The analyte is first volatilized in a heated injector and separated on a capillary column based on its boiling point and interaction with the stationary phase. A non-polar column (e.g., 5% phenyl-methylpolysiloxane) is typically used. To prevent peak tailing and improve thermal stability, the primary amine of **2-Amino-3-methylquinoline** is derivatized, for example, by silylation with a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA). The mass spectrometer serves as the detector, providing high selectivity by monitoring specific fragment ions (Selected Ion Monitoring, SIM mode) unique to the derivatized analyte.[5]

4.2. Experimental Protocol: GC-MS

- Instrumentation: GC system with a split/splitless injector, coupled to a single quadrupole Mass Spectrometer.
- Derivatization Procedure:
  - Evaporate 1 mL of the sample/standard solution to dryness under a gentle stream of nitrogen.
  - Add 100 µL of BSTFA and 100 µL of pyridine.
  - Cap the vial and heat at 70 °C for 30 minutes.
  - Cool to room temperature before injection.
- Chromatographic Conditions:
  - Column: DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness.

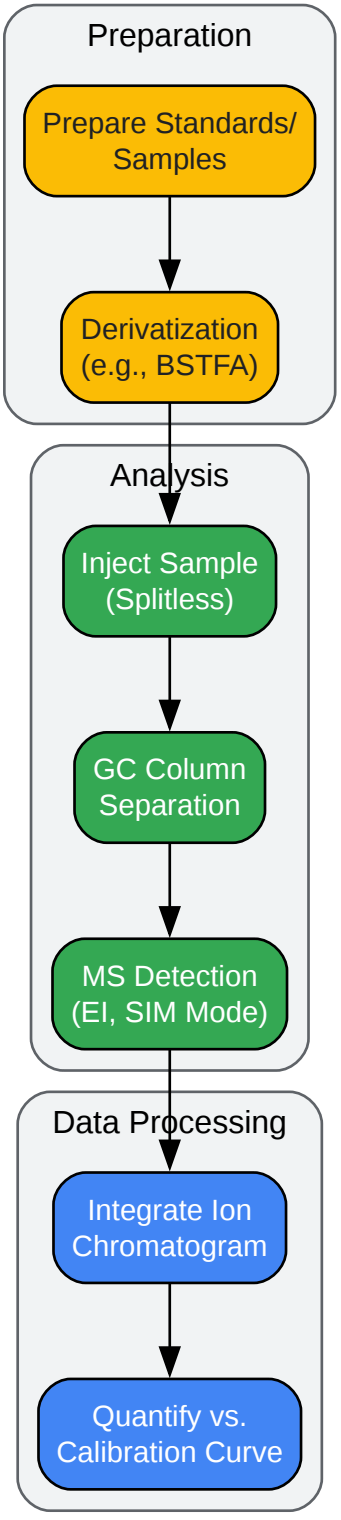
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- Carrier Gas: Helium, constant flow at 1.2 mL/min.
- Injector Temperature: 280 °C.
- Injection Mode: Splitless, 1 µL.
- Oven Program: 100 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold for 5 min.

- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - MS Transfer Line Temp: 280 °C.
  - Ion Source Temp: 230 °C.
  - Analysis Mode: Scan (m/z 50-400) for identification; SIM for quantification. Select a quantifier and two qualifier ions from the derivatized analyte's mass spectrum.
- Standard and Sample Preparation:
  - Prepare standards and samples in a volatile solvent (e.g., Dichloromethane) and proceed with the derivatization step.

4.3. GC-MS Workflow Visualization

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Caption: Standard workflow for GC-MS analysis including derivatization.

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Method 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the definitive technique for trace-level quantification, offering unparalleled sensitivity and selectivity.[9][10] It is the preferred method when dealing with complex matrices or when quantification at sub-ppm levels is required.

5.1. Principle and Rationale

This method combines the separating power of HPLC with the highly specific detection of tandem mass spectrometry. Separation is achieved on a C18 column similar to HPLC-UV. The addition of a volatile acid like formic acid to the mobile phase is critical; it aids in the protonation of **2-Amino-3-methylquinoline**, making it amenable to positive mode Electrospray Ionization (ESI).[11] The mass spectrometer operates in Multiple Reaction Monitoring (MRM) mode. The first quadrupole (Q1) isolates the protonated parent ion ($[M+H]^+$), which is then fragmented in the collision cell (Q2). The third quadrupole (Q3) monitors for a specific, stable fragment ion. This dual mass filtering provides exceptional selectivity, effectively eliminating matrix interferences.[12]

5.2. Experimental Protocol: LC-MS/MS

- Instrumentation: UHPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- Chromatographic Conditions:
  - Column: C18, 100 mm x 2.1 mm, 1.8 µm particle size.
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: 95% A / 5% B, ramp to 5% A / 95% B over 5 minutes, hold for 2 minutes.
  - Flow Rate: 0.4 mL/min.
  - Column Temperature: 40 °C.

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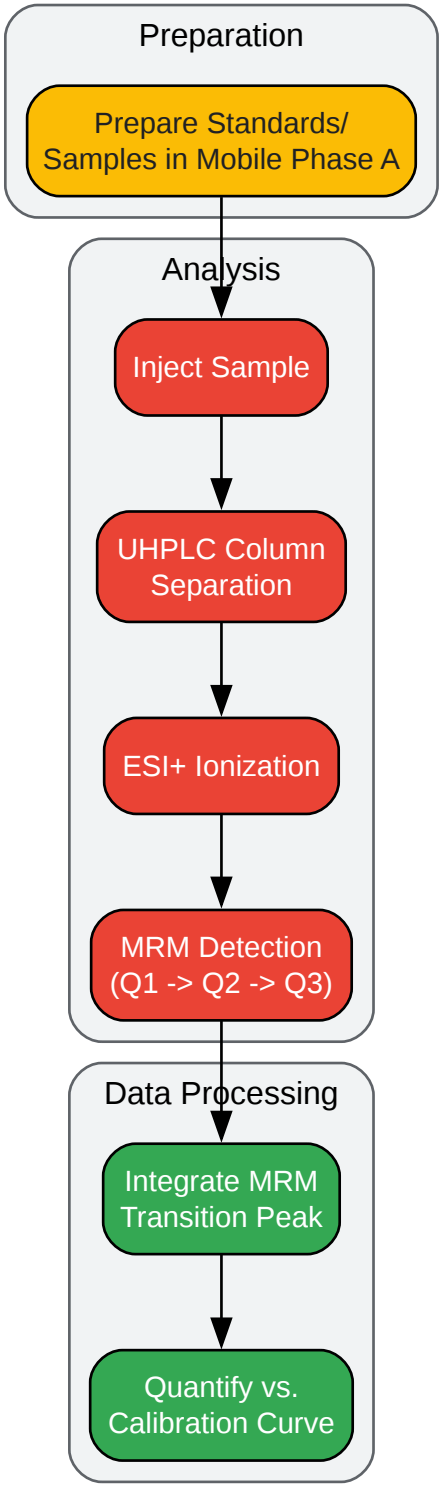
- Injection Volume: 5 µL.

- Mass Spectrometer Conditions:
  - Ionization Mode: ESI, Positive.
  - Analysis Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Analyte: Precursor Ion (Q1): m/z 159.1 → Product Ion (Q3): [To be determined by infusion and fragmentation experiments, e.g., m/z 142.1, 115.1].
    - Internal Standard (Optional): A stable isotope-labeled version (e.g., d_3-**2-Amino-3-methylquinoline**) is recommended for highest accuracy.
  - Key Parameters: Optimize capillary voltage, cone voltage, and collision energy for maximum signal intensity.

- Standard and Sample Preparation:
  - Prepare standards and samples as in the HPLC-UV method, using Mobile Phase A as the diluent.

5.3. LC-MS/MS Workflow Visualization

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Caption: Standard workflow for LC-MS/MS analysis.

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Method Performance and Validation Summary

All methods must be validated according to ICH Q2(R1) guidelines to ensure they are fit for purpose.[1][3][13] Key validation parameters include specificity, Limit of Detection (LOD), Limit of Quantification (LOQ), linearity, accuracy, and precision. The following table provides typical performance characteristics expected from these methods.

Parameter	HPLC-UV	GC-MS (SIM)	LC-MS/MS (MRM)
Specificity	Moderate (Relies on RT)	High (Relies on RT & Mass)	Very High (Relies on RT & MRM)
Typical LOQ	50 - 200 ng/mL (ppb)	1 - 10 ng/mL (ppb)	0.01 - 0.5 ng/mL (ppb)
Linearity (R^2)	> 0.99	> 0.99	> 0.999
Accuracy (% Recovery)	80 - 120%	80 - 120%	90 - 110%
Precision (%RSD)	< 15% at LOQ	< 15% at LOQ	< 15% at LOQ
Primary Advantage	Accessibility, Simplicity	High Selectivity, Volatiles	Ultimate Sensitivity & Selectivity
Considerations	Matrix Interference	Derivatization Required	High Initial Cost, Complexity

Note: These are typical values and must be experimentally determined for the specific method and matrix.[6][7][12]

Conclusion

The successful quantification of **2-Amino-3-methylquinoline** requires a carefully selected and validated analytical method. For routine analysis of relatively clean samples at concentrations above ~10 ppm, HPLC-UV provides a reliable and cost-effective solution. When higher selectivity is needed or for concentrations in the low ppm range, GC-MS with derivatization is a powerful alternative. For the most demanding applications requiring sub-ppm quantification and the highest degree of confidence in complex matrices, LC-MS/MS is the unequivocal gold standard. The protocols and rationales provided in this guide serve as a robust starting point for

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developing and validating a method that ensures the safety and quality of pharmaceutical products.

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